Spectroscopic Data of 1-Chloro-3-(chloromethyl)isoquinoline: A Technical Guide

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Compound of Interest

Compound Name:	*1-Chloro-3-(chloromethyl)isoquinoline*
CAS No.:	*1803582-29-7*
Cat. No.:	*B2600659*

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Executive Summary & Compound Profile

1-Chloro-3-(chloromethyl)isoquinoline serves as a versatile electrophilic scaffold. The presence of the chloromethyl group at the C3 position allows for nucleophilic substitution reactions (e.g., with amines, alkoxides, or thiols), while the chlorine at C1 enables metal-catalyzed cross-coupling (Suzuki, Buchwald-Hartwig) or nucleophilic aromatic substitution (

).

Chemical Identity

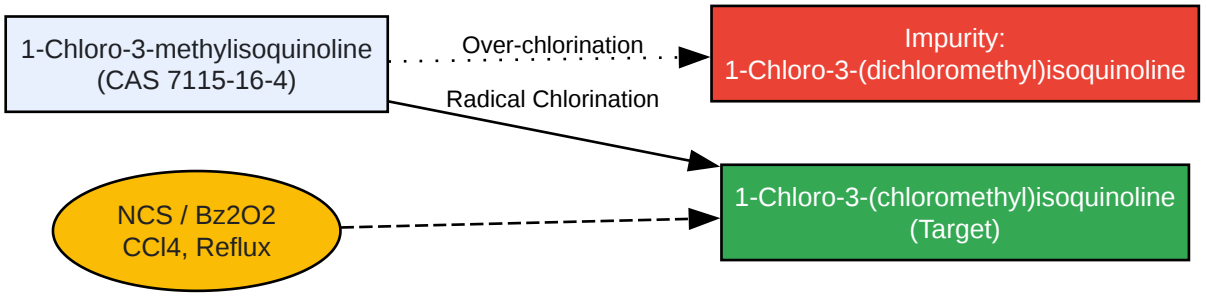
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Property	Detail
IUPAC Name	1-Chloro-3-(chloromethyl)isoquinoline
CAS Number	1803582-29-7
Molecular Formula	
Molecular Weight	212.08 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in , DMSO- ,

Synthesis & Impurity Profile

Understanding the synthesis is prerequisite to interpreting the spectra, particularly for identifying common impurities like the starting material (1-chloro-3-methylisoquinoline) or over-chlorinated byproducts (1-chloro-3-(dichloromethyl)isoquinoline).

Primary Route: Radical halogenation of 1-chloro-3-methylisoquinoline using N-Chlorosuccinimide (NCS) or Trichloroisocyanuric acid (TCCA).



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Figure 1: Synthesis pathway via radical halogenation, highlighting potential over-chlorinated impurities.[1]

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Spectroscopic Characterization

Mass Spectrometry (MS)

The mass spectrum is the most diagnostic tool for confirming the presence of two chlorine atoms. Chlorine has two stable isotopes,

(75.78%) and

(24.22%), leading to a characteristic isotope pattern.

Isotope Pattern Analysis (

System): For a molecule with two chlorine atoms (

), the molecular ion cluster (

,

,

) follows an approximate intensity ratio of 9:6:1.

- 211:

  (Base Peak, 100%)
- 213:

  (~65%)
- 215:

  (~10%)

Fragmentation Pathway (EI, 70 eV):

- Molecular Ion (

  ): 211/213/215.
- Loss of

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(

):

176. Formation of the stabilized isoquinolinyl cation.

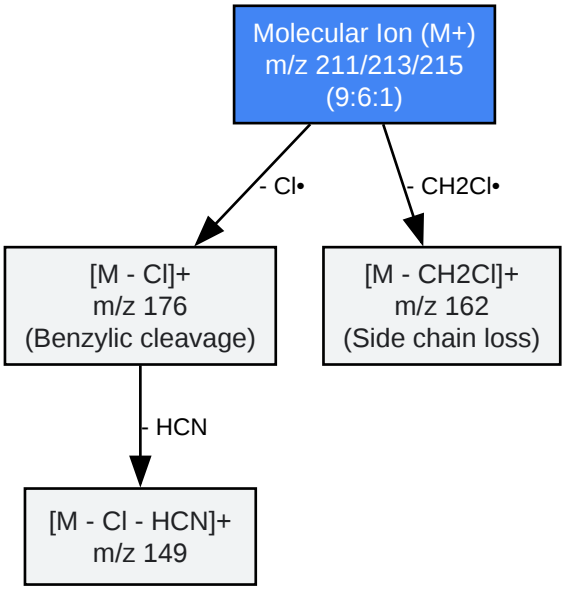
- Loss of

(

):

162. Cleavage of the side chain to form the 1-chloroisoquinoline radical cation.

- Ring Disintegration: Lower mass fragments characteristic of aromatic nitriles and benzynes.



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Figure 2: Proposed fragmentation pathway under Electron Impact (EI) ionization.

Nuclear Magnetic Resonance (NMR)

NMR provides definitive structural proof, distinguishing the target from its methyl precursor.

NMR (400 MHz,

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)

The key diagnostic signal is the disappearance of the methyl triplet/singlet (approx 2.6 ppm) and the appearance of a deshielded methylene singlet at ~4.7 ppm.

Position	Shift (, ppm)	Multiplicity	Integral	Assignment Logic
-Cl	4.72	Singlet (s)	2H	Deshielded by and aromatic ring current.
H-4	7.75	Singlet (s)	1H	Isolated aromatic proton on the heterocyclic ring.
H-5, H-6, H-7	7.65 – 7.85	Multiplet (m)	3H	Overlapping aromatic protons.
H-8	8.25	Doublet (d)	1H	Deshielded due to peri-effect (proximity to C1-Cl).

Note: The H-8 proton is typically the most downfield aromatic signal in 1-substituted isoquinolines due to the steric and electronic influence of the substituent at position 1.

NMR (100 MHz,

)

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Position	Shift (, ppm)	Assignment Logic
C-1	151.5	Carbon attached to and (Deshielded).
C-3	149.8	Ipso carbon attached to .
C-4	119.5	Aromatic CH, ortho to bridgehead.
C-4a	126.2	Bridgehead carbon.
C-5,6,7	127.0 – 131.0	Benzenoid ring carbons.
C-8	128.5	Benzenoid ring carbon.
C-8a	137.5	Bridgehead carbon adjacent to .
-Cl	45.8	Characteristic benzylic chloride shift.

Infrared Spectroscopy (IR)

IR is useful for rapid purity checks (absence of OH or NH bands).

- C-H Stretch (Aromatic): 3050 – 3080 (Weak).
- C-H Stretch (Aliphatic): 2950 – 2980 (Weak, methylene).
- C=N / C=C Stretch: 1620, 1575

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(Strong, characteristic of isoquinoline skeleton).

- C-Cl Stretch: 740 – 780

  (Strong).

- Absence of: Broad O-H stretch (~3400

) indicates no hydrolysis to the alcohol.

Experimental Protocols

Sample Preparation for NMR

- Solvent Selection: Use Chloroform-d (

) (99.8% D) with 0.03% TMS as an internal standard. DMSO-

  is an alternative if solubility is an issue, but may shift the

  peak slightly downfield (~4.8 ppm).

- Concentration: Dissolve 5-10 mg of the compound in 0.6 mL of solvent.

- Filtration: Filter through a cotton plug in a glass pipette to remove any inorganic salts (e.g., succinimide residues from synthesis).

HPLC-MS Method for Purity

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5

  , 4.6 x 100 mm).

- Mobile Phase A: Water + 0.1% Formic Acid.

- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.

- Gradient: 5% B to 95% B over 10 minutes.

- Detection: UV at 254 nm (Isoquinoline absorption) and MS (ESI+).

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